

# A Technical Guide to L-Prolinol: Commercial Availability, Purity, and Analytical Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L-Prolinol*

Cat. No.: B019643

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**L-Prolinol**, a chiral amino alcohol derived from the natural amino acid L-proline, is a critical building block in modern organic synthesis and drug development. Its rigid pyrrolidine scaffold and stereogenic center make it an invaluable chiral auxiliary and a precursor for sophisticated ligands and organocatalysts. This technical guide provides a comprehensive overview of the commercial availability and purity of **L-Prolinol**, detailed experimental protocols for its analysis, and insights into its synthesis and applications, particularly in asymmetric synthesis.

## Introduction

**L-Prolinol**, with the chemical name (S)-(+)-2-(Hydroxymethyl)pyrrolidine, is a versatile chiral building block extensively used in the synthesis of pharmaceuticals and other fine chemicals.[1] Its significance is underscored by its role as a key intermediate in the synthesis of compounds like Physostigmine, which is utilized in the management of Alzheimer's disease.[2] The stereochemical integrity of **L-Prolinol** is paramount for its applications, necessitating high purity standards and robust analytical methods for its characterization. This guide serves as a technical resource for professionals in research and drug development, offering detailed information on sourcing, evaluating, and utilizing **L-Prolinol**.

## Commercial Availability and Purity

**L-Prolinol** is readily available from a multitude of chemical suppliers globally, with a significant number of manufacturers based in China, India, the United States, and Europe.[3][4][5][6][7][8] The compound is offered in various purity grades, typically ranging from 95% to over 99%. For applications in pharmaceutical synthesis, a purity of  $\geq 99.0\%$  is often the industry standard to minimize the presence of impurities that could interfere with subsequent reactions or pose health risks.[9]

Common impurities may include the D-enantiomer, residual starting materials from synthesis (e.g., L-proline), and by-products.[9] The purity is typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[3]

Table 1: Commercial Availability and Purity of **L-Prolinol** from a Selection of Suppliers

Supplier Category	Representative Suppliers	Country of Origin (Primary)	Available Purity Grades	Analytical Methods Cited
Manufacturers & Large-Scale Suppliers	Shandong Welt Chem. Co., Ltd. [3], YuChen Biological Medicine[3], COLORCOM LTD.[7]	China	≥98%, ≥99%	GC, HPLC
Research & Laboratory Suppliers	TCI (Tokyo Chemical Industry)[10], Thermo Fisher Scientific (Alfa Aesar)[9][11], Manchester Organics[6], Spectrum Chemical[8], Aapptec Peptides[12]	Global	>97%, 95%, 96%, 99%	GC, Specific Rotation, Refractive Index
Chemical Marketplaces & Directories	ChemicalBook[2] [3], LookChem[7], ChemNet[5]	Global	Wide range of purities listed	Varies by supplier

Note: This table is a representative summary and not exhaustive. Purity and availability are subject to change and should be confirmed with the respective supplier. A Certificate of Analysis (CoA) should be requested for lot-specific data.

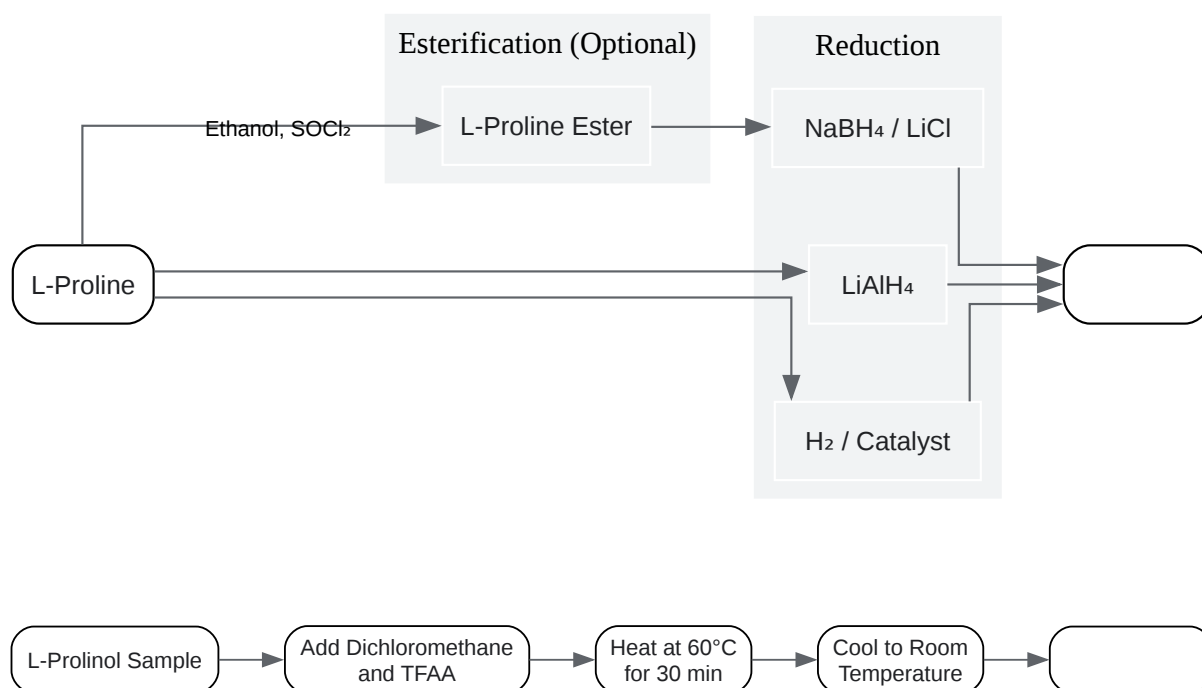
## Synthesis and Potential Impurities

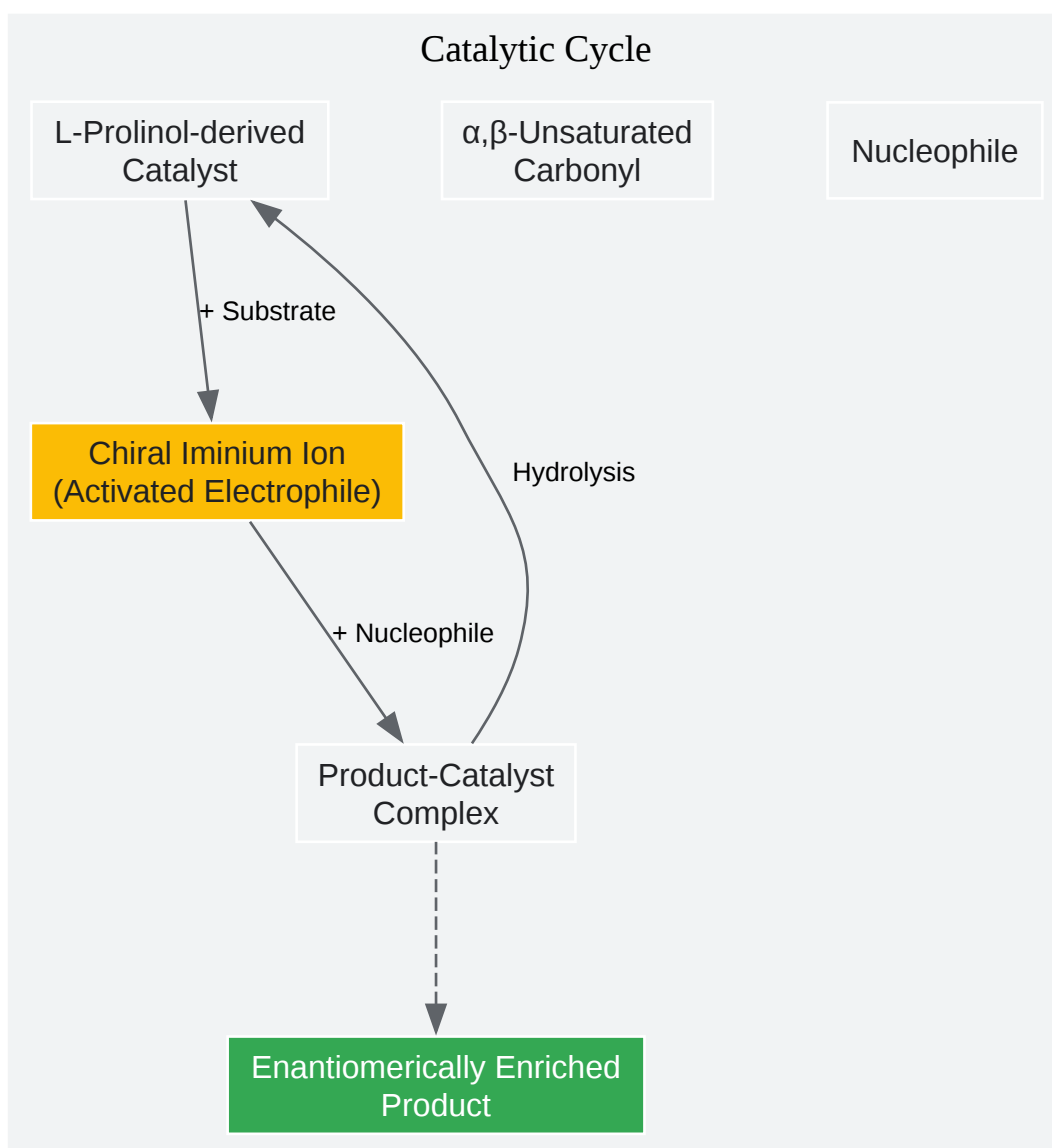
The most common laboratory and industrial synthesis of **L-Prolinol** involves the reduction of L-proline or its esters.[13] Understanding the synthesis route is crucial for anticipating potential

impurities.

## Common Synthesis Routes

- **Lithium Aluminum Hydride ( $\text{LiAlH}_4$ ) Reduction:** A widely used method for the reduction of the carboxylic acid group of L-proline to the corresponding alcohol. This method is highly efficient but requires stringent anhydrous conditions and careful handling of the pyrophoric  $\text{LiAlH}_4$ .[\[14\]](#)
- **Sodium Borohydride ( $\text{NaBH}_4$ ) Reduction:** A milder and safer alternative to  $\text{LiAlH}_4$ , sodium borohydride is often used to reduce an ester derivative of L-proline (e.g., L-proline ethyl ester). This method may involve the use of additives like lithium chloride to enhance the reactivity of  $\text{NaBH}_4$ .[\[13\]](#)[\[15\]](#)
- **High-Pressure Hydrogenation:** An industrial-scale method that involves the catalytic hydrogenation of L-proline under high pressure. This method is environmentally benign but requires specialized equipment.[\[13\]](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]

- 2. L-(+)-Prolinol | 23356-96-9 [chemicalbook.com]
- 3. L-(+)-Prolinol suppliers & manufacturers in China [chemicalbook.com]
- 4. L-Prolinol, China L-Prolinol Manufacturers, China L-Prolinol Suppliers - orchidchem [chinachemnet.com]
- 5. L-Prolinol 23356-96-9, China L-Prolinol 23356-96-9 Manufacturers, China L-Prolinol 23356-96-9 Suppliers - cucchem [chemnet.com]
- 6. manchesterorganics.com [manchesterorganics.com]
- 7. CAS No.23356-96-9,L-(+)-Prolinol Suppliers [lookchem.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. 418320010 [thermofisher.com]
- 10. L-Prolinol | 23356-96-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. thermofisher.com [thermofisher.com]
- 12. peptide.com [peptide.com]
- 13. CN105198784A - L-prolinol synthetic method - Google Patents [patents.google.com]
- 14. Organic Syntheses Procedure [orgsyn.org]
- 15. Activation of sodium borohydride via carbonyl reduction for the synthesis of amine- and phosphine-boranes - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [A Technical Guide to L-Prolinol: Commercial Availability, Purity, and Analytical Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019643#commercial-availability-and-purity-of-l-prolinol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)